

Introduction: Navigating the Safety Profile of a Key Building Block

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Compound of Interest

Compound Name: (3-Chlorothiophen-2-yl)methanamine

Cat. No.: B1322560

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(3-Chlorothiophen-2-yl)methanamine (CAS No. 214759-25-8) is a substituted thiophene derivative that serves as a valuable building block in medicinal chemistry and drug development.^[1] Its unique structure, featuring a reactive primary amine and a chlorinated thiophene ring, makes it a versatile intermediate for synthesizing a wide range of complex target molecules. However, these same structural features necessitate a rigorous and well-informed approach to its handling and safety management.

This guide provides a comprehensive overview of the safety and handling precautions for **(3-Chlorothiophen-2-yl)methanamine**. In the absence of a complete, officially published Safety Data Sheet (SDS) for this specific compound, this document synthesizes data from structurally analogous compounds to establish a robust and cautious safety protocol. The primary goal is to empower researchers, scientists, and drug development professionals to work with this compound safely, minimizing risks to personnel and the environment. The causality behind each recommendation is explained to foster a deeper understanding of chemical safety principles.

Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards is the foundation of safe chemical handling. Based on the known reactivity of its functional groups (primary amine, chlorinated aromatic ring) and safety data from similar molecules like (3-Chlorothiophen-2-yl)methanol and

Thiophen-3-ylmethanamine hydrochloride, a comprehensive hazard profile can be constructed.
[2][3]

Predicted GHS Hazard Classification:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

This table is a predictive summary based on data from structurally similar compounds and is intended for risk assessment and planning.[2][3]

Core Rationale:

- **Primary Amines:** Aliphatic and aromatic amines are often corrosive or irritating to the skin and eyes and can be respiratory irritants.[2] They can also act as sensitizers, leading to allergic reactions upon repeated exposure.
- **Chlorinated Thiophenes:** Halogenated aromatic compounds can possess varying degrees of toxicity. The related compound 2-Chlorothiophene is classified as toxic if swallowed, in contact with skin, or if inhaled.[4]
- **Analogous Data:** The related compound (3-Chlorothiophen-2-yl)methanol is explicitly assigned hazard statements H302, H315, H319, and H335, which directly correspond to the predicted hazards.[3] Thiophen-3-ylmethanamine hydrochloride also exhibits similar irritation and sensitization properties.[2]

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First-Aid Measures: A Self-Validating Emergency Response Protocol

Immediate and appropriate first aid is critical to mitigate the effects of accidental exposure. The following protocols are based on established best practices for handling irritants and sensitizing chemicals.[5][6]

Emergency Response Workflow:



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- **Causality of Flushing:** Copious water flushing is essential to physically remove the chemical and dilute it, thereby minimizing the duration of contact and reducing the severity of skin or eye irritation.[7] For skin contact, prompt removal of contaminated clothing is crucial as it acts as a secondary source of exposure.
- **Ingestion Protocol:** Inducing vomiting is contraindicated as it can cause secondary damage to the esophagus and poses a risk of aspiration into the lungs.[6]
- **Self-Protection:** First-aiders must protect themselves from secondary contamination by wearing appropriate PPE before assisting a victim.[5]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection, prioritizing engineering controls and supplementing with appropriate PPE, is mandatory.

Hierarchy of Controls:

- Engineering Controls: All work involving **(3-Chlorothiophen-2-yl)methanamine** must be conducted in a certified chemical fume hood to control vapor and aerosol exposure.^[8] The fume hood serves as the primary barrier, protecting the researcher from inhaling potentially irritating vapors. Ensure eyewash stations and safety showers are readily accessible and tested regularly.^[4]
- Personal Protective Equipment (PPE): The selection of PPE is dictated by the anticipated hazards of skin, eye, and respiratory irritation.^[9]

Recommended PPE Ensemble:

PPE Component	Specification	Rationale for Use
Hand Protection	Nitrile or neoprene gloves. Double-gloving is recommended.	Provides a barrier against skin contact and absorption. ^[10] Nitrile offers good resistance to a range of chemicals. Double-gloving provides an extra layer of protection in case the outer glove is compromised. ^[8]
Eye Protection	Chemical safety goggles. A full-face shield should be worn if there is a significant splash risk.	Protects eyes from splashes and vapors that can cause serious irritation. Standard safety glasses are insufficient. ^{[10][11]}
Body Protection	A long-sleeved, fully-buttoned laboratory coat. Consider a chemically resistant apron for large-scale operations.	Protects skin and personal clothing from contamination. ^[10]
Respiratory	Not typically required when working within a certified fume hood. If engineering controls fail or for spill cleanup, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	The fume hood is the primary respiratory control. A respirator is a secondary measure for non-routine situations. ^[12]

Donning and Doffing PPE - A Critical Protocol: The order of putting on (donning) and taking off (doffing) PPE is crucial to prevent cross-contamination.^[9] Always don PPE before entering the designated work area and doff it before exiting. The general principle is to remove the most contaminated items first (gloves), followed by other equipment, taking care not to touch your skin with contaminated surfaces.^[9]

Handling, Storage, and Accidental Release

Prudent Handling Practices:

- Avoid Inhalation and Contact: Handle the material only inside a chemical fume hood.[8]
Avoid all direct contact with skin and eyes.[12]
- Grounding: For transfers of significant quantities, take precautionary measures against static discharge, as related compounds can be flammable.[4]
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[12]

Storage Protocol:

- Container: Keep the container tightly closed.[4]
- Environment: Store in a cool, dry, and well-ventilated area.[4] Some related compounds recommend refrigerated storage (2-8°C).[3] Always consult the supplier's label for specific temperature requirements.
- Incompatibilities: Store away from strong oxidizing agents and strong bases, which can react exothermically with amines.[4]

Accidental Release Measures:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated (within a fume hood if possible).
- Contain: Wearing full PPE, contain the spill using an inert absorbent material such as sand, vermiculite, or a commercial chemical absorbent. Do not use combustible materials like paper towels to absorb large spills.
- Collect: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent (e.g., soap and water), and collect the decontamination materials for disposal.
- Dispose: Dispose of the waste container according to institutional and local environmental regulations.

Fire-Fighting Measures

While specific flammability data is not available for **(3-Chlorothiophen-2-yl)methanamine**, related compounds like 2-Chlorothiophene are highly flammable.[4] Therefore, it is prudent to treat this compound as potentially flammable.

- **Suitable Extinguishing Media:** Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[4] A water spray can be used to cool fire-exposed containers.[4]
- **Unsuitable Extinguishing Media:** Do not use a direct, high-pressure water jet, as it may spread the fire.
- **Hazardous Combustion Products:** During a fire, irritating and toxic gases may be generated, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides (SO_x), and hydrogen chloride gas.[4]
- **Protective Equipment:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) to protect against toxic combustion products.[4]

Physical and Chemical Properties

Quantitative data for this specific molecule is limited. The following information is compiled from supplier data and computational predictions.

Property	Value	Source
CAS Number	214759-25-8	BLD Pharm[1]
Molecular Formula	C ₅ H ₆ ClNS	BLD Pharm[1]
Molecular Weight	147.63 g/mol	BLD Pharm[1]

Note: Properties such as boiling point, melting point, and vapor pressure are not readily available in the searched literature.

Conclusion

The safe handling of **(3-Chlorothiophen-2-yl)methanamine** is predicated on a conservative and informed approach to risk management. By understanding its potential hazards through the lens of structural analogy, implementing robust engineering controls, consistently using the correct personal protective equipment, and adhering to established protocols for handling and emergencies, researchers can effectively mitigate risks. This proactive safety culture is not merely a procedural requirement but a cornerstone of scientific integrity and professional responsibility in the fields of chemical research and drug development.

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